

Dorsomorphin dihydrochloride stability and storage conditions

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Compound of Interest

Compound Name: Dorsomorphin dihydrochloride

Cat. No.: B560671

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Dorsomorphin Dihydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Dorsomorphin dihydrochloride**. Below you will find frequently asked questions and troubleshooting guides to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Dorsomorphin dihydrochloride**?

A1: Solid **Dorsomorphin dihydrochloride** is stable when stored at -20°C, protected from light.
[1][2][3] Several suppliers indicate that in its lyophilized or crystalline solid form, the compound is stable for at least two to four years under these conditions.[1][4][5] It is also recommended to store it in a desiccated environment.[1]

Q2: How should I prepare and store **Dorsomorphin dihydrochloride** stock solutions?

A2: **Dorsomorphin dihydrochloride** can be dissolved in various solvents. For a 10 mM stock solution, you can reconstitute 5 mg of the powder in 1.25 ml of DMSO.[1] It is also soluble in water.[2][6] To prevent degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes before storage.[1][7]

Q3: What is the stability of **Dorsomorphin dihydrochloride** in solution?

A3: The stability of **Dorsomorphin dihydrochloride** in solution depends on the solvent and storage temperature. Solutions in organic solvents like DMSO should be stored at -20°C or -80°C. At -20°C, the solution is stable for up to 3 to 6 months.^{[1][7]} For longer-term storage, -80°C is recommended, with stability for up to one year.^{[7][8][9]} Aqueous solutions are less stable, and it is generally not recommended to store them for more than one day.^[4]

Troubleshooting Guide

Issue: I am observing inconsistent or lower-than-expected activity of **Dorsomorphin dihydrochloride** in my experiments.

- Possible Cause 1: Improper Storage. **Dorsomorphin dihydrochloride**, especially in solution, can degrade if not stored correctly. Exposure to light and repeated freeze-thaw cycles can reduce its potency.^{[1][2]}
 - Solution: Ensure the solid compound is stored at -20°C and protected from light.^{[2][3]} Prepare fresh stock solutions and aliquot them for single use to avoid multiple freeze-thaw cycles.^{[1][7]} If using a previously prepared stock solution that has been stored for an extended period, consider preparing a fresh one.
- Possible Cause 2: Solution Instability. If you are using aqueous solutions of **Dorsomorphin dihydrochloride**, its stability is limited.
 - Solution: Prepare aqueous solutions fresh before each experiment. It is not recommended to store aqueous solutions for more than one day.^[4] For experiments requiring the compound to be in an aqueous buffer, dilute a freshly prepared stock in an organic solvent (like DMSO) into the aqueous buffer immediately before use.^[4]
- Possible Cause 3: Solubility Issues. **Dorsomorphin dihydrochloride** has different solubilities in various solvents. If the compound has precipitated out of solution, the effective concentration will be lower than expected.
 - Solution: Be aware of the solubility limits in your chosen solvent. For instance, solubility is approximately 0.5 mg/mL in DMSO and 1 mg/mL in PBS (pH 7.2).^[4] If you notice any

precipitation, you can try gently warming the solution.[1] For DMSO solutions, heating to approximately 55°C and then cooling can help redissolve the compound.[10]

Quantitative Data Summary

Table 1: Storage Conditions and Stability of Solid **Dorsomorphin Dihydrochloride**

Form	Storage Temperature	Stability	Additional Notes
Crystalline Solid/Lyophilized Powder	-20°C	≥ 4 years[4][5]	Store desiccated and protected from light.[1] [2]
24 months[1]			

Table 2: Storage Conditions and Stability of **Dorsomorphin Dihydrochloride** in Solution

Solvent	Storage Temperature	Stability
DMSO	-20°C	Up to 3 months[1]
-20°C	6 months[7][8]	
-80°C	1 year[7][8][9]	
Aqueous	Not Recommended	≤ 1 day[4]

Experimental Protocols

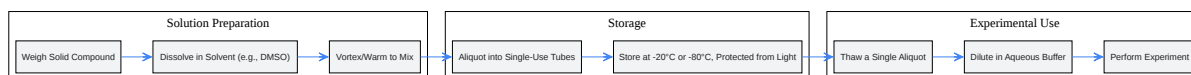
Protocol: Preparation of **Dorsomorphin Dihydrochloride** Stock Solution

- Aseptic Technique: Work in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing: Accurately weigh the desired amount of **Dorsomorphin dihydrochloride** powder.
- Dissolution: Add the appropriate volume of the chosen solvent (e.g., DMSO) to achieve the desired stock concentration. For example, to make a 10 mM stock solution from 5 mg of

powder (MW: 472.4 g/mol for dihydrochloride), you would add approximately 1.06 ml of DMSO.

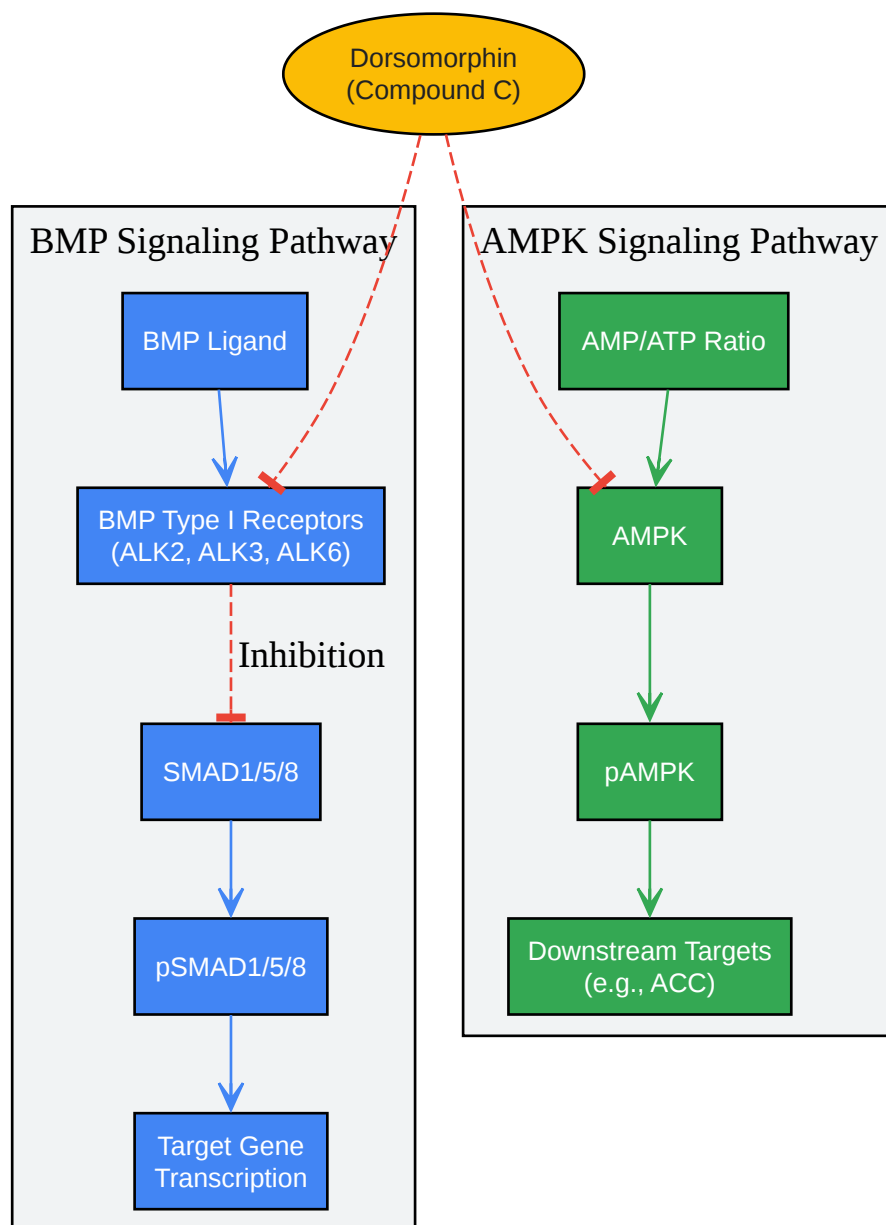
- Mixing: Vortex or gently warm the solution to ensure complete dissolution.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C or -80°C, protected from light.

Visualizations



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Caption: Experimental workflow for the preparation and use of **Dorsomorphin dihydrochloride** solutions.



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Caption: **Dorsomorphin dihydrochloride** inhibits both the BMP and AMPK signaling pathways.

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